

Application Note: Synthesis and Characterization of [4-(4-Methylphenoxy)phenyl]methanol

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: [4-(4-Methylphenoxy)phenyl]methanol
CAS No.: 181231-61-8
Cat. No.: B1612274

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Target Audience: Researchers, synthetic chemists, and drug development professionals.

Compound: **[4-(4-Methylphenoxy)phenyl]methanol** (CAS: 181231-61-8)

Introduction and Synthetic Rationale

Diaryl ethers are privileged structural motifs in medicinal chemistry and agrochemical development, frequently serving as lipophilic spacers or conformational directors in receptor binding. The target compound, **[4-(4-Methylphenoxy)phenyl]methanol**, is a highly versatile building block [1]. Its terminal hydroxyl group provides a synthetic handle for further functionalization, such as halogenation, etherification, or oxidation.

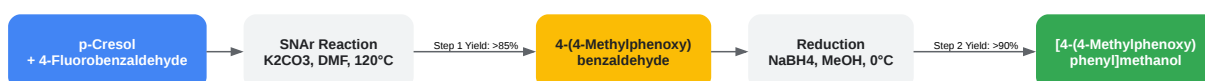
To ensure high yield, scalability, and operational safety, this protocol avoids transition-metal-catalyzed Ullmann cross-coupling in favor of a two-step sequence:

- **Nucleophilic Aromatic Substitution (S_NAr):** The coupling of p-cresol with 4-fluorobenzaldehyde. The strongly electron-withdrawing nature of the para-aldehyde group

activates the aryl fluoride, allowing the S_NAr reaction to proceed efficiently under mild basic conditions (K_2CO_3 in DMF) without the need for palladium or copper catalysts.

- **Chemoselective Reduction:** The resulting intermediate, 4-(4-methylphenoxy)benzaldehyde [2], undergoes rapid reduction using Sodium Borohydride ($NaBH_4$). $NaBH_4$ is selected over Lithium Aluminum Hydride ($LiAlH_4$) because it is perfectly chemoselective for the aldehyde, highly tolerant of the diaryl ether linkage, and safe to use in protic solvents like methanol.

Synthetic Workflow Diagram



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Fig 1: Two-step synthetic workflow for [4-(4-Methylphenoxy)phenyl]methanol.

Quantitative Data & Stoichiometry

The following table summarizes the optimized stoichiometric ratios and physical properties for a standard 10 mmol scale reaction [3].

Reagent / Compound	Role	MW (g/mol)	Equivalents	Amount
Step 1: SNAr				
p-Cresol	Nucleophile	108.14	1.0	1.08 g (10.0 mmol)
4-Fluorobenzaldehyde	Electrophile	124.11	1.05	1.30 g (10.5 mmol)
Potassium Carbonate (K ₂ CO ₃)	Base	138.21	1.5	2.07 g (15.0 mmol)
DMF	Solvent	73.09	-	15.0 mL
Step 2: Reduction				
4-(4-Methylphenoxy)benzaldehyde	Intermediate	212.25	1.0	~1.80 g (8.5 mmol)*
Sodium Borohydride (NaBH ₄)	Reducing Agent	37.83	1.2	0.38 g (10.2 mmol)
Methanol (MeOH)	Solvent	32.04	-	20.0 mL

*Amount based on an assumed 85% isolated yield from Step 1.

Step-by-Step Experimental Protocols

Protocol A: Synthesis of 4-(4-Methylphenoxy)benzaldehyde

Objective: Form the diaryl ether linkage via SNAr.

- Preparation: Equip a 50 mL round-bottom flask with a magnetic stir bar and a reflux condenser. Ensure the glassware is oven-dried.
- Reagent Addition: Add p-cresol (1.08 g, 10.0 mmol) and anhydrous K_2CO_3 (2.07 g, 15.0 mmol) to the flask.
- Solvent & Electrophile: Suspend the mixture in anhydrous DMF (15 mL). Add 4-fluorobenzaldehyde (1.30 g, 10.5 mmol) dropwise via syringe.
 - Causality Note: A slight excess (1.05 eq) of the fluorinated electrophile ensures complete consumption of the p-cresol, preventing difficult chromatographic separation of the phenolic starting material later.
- Reaction: Heat the reaction mixture to 120 °C under an inert atmosphere (N_2 or Ar) for 4–6 hours. Monitor progression via TLC (Hexanes:EtOAc 8:2, UV visualization).
- Workup: Once complete, cool the mixture to room temperature. Quench by pouring into 50 mL of ice-cold distilled water. Extract the aqueous layer with Ethyl Acetate (3 × 20 mL).
- Purification: Wash the combined organic layers with 1M NaOH (10 mL) to remove any unreacted p-cresol, followed by brine (20 mL). Dry over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure to yield the intermediate as a pale yellow oil or off-white solid.

Protocol B: Synthesis of [4-(4-Methylphenoxy)phenyl]methanol

Objective: Chemoselective reduction of the aldehyde to the target benzyl alcohol.

- Preparation: Dissolve the intermediate 4-(4-methylphenoxy)benzaldehyde (~1.80 g, 8.5 mmol) in 20 mL of absolute methanol in a 50 mL round-bottom flask.
- Cooling: Submerge the flask in an ice-water bath and allow it to cool to 0 °C for 10 minutes.
- Reduction: Slowly add Sodium Borohydride (0.38 g, 10.2 mmol) in small portions over 5 minutes.

- Causality Note: Adding NaBH₄ at 0 °C controls the exothermic release of hydrogen gas and prevents unwanted transesterification or solvent side-reactions.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 1 hour. TLC (Hexanes:EtOAc 7:3) will show the disappearance of the UV-active aldehyde spot and the appearance of a more polar product spot.
- Quench & Workup: Carefully quench the reaction by adding 10 mL of saturated NH₄Cl solution (or 1M HCl dropwise until effervescence ceases). Concentrate the mixture under reduced pressure to remove the bulk of the methanol.
- Extraction: Dilute the aqueous residue with water (10 mL) and extract with Dichloromethane (DCM) (3 × 15 mL). Wash the combined organics with brine, dry over Na₂SO₄, and evaporate to dryness.
- Final Product: The target **[4-(4-Methylphenoxy)phenyl]methanol** is isolated as a white to off-white solid [4]. If necessary, recrystallize from a mixture of Hexanes/Ethyl Acetate.

Expected Analytical Profile

To validate the success of the synthesis, researchers should confirm the structure using ¹H NMR (400 MHz, CDCl₃):

- Ar-CH₃ (p-tolyl group): Singlet near δ 2.35 ppm (3H).
- Ar-CH₂-OH (benzyl alcohol): Singlet near δ 4.65 ppm (2H).
- OH (hydroxyl): Broad singlet near δ 1.60 ppm (1H, exchangeable with D₂O).
- Aromatic Protons: Two sets of AB quartets (or overlapping multiplets) between δ 6.90 and 7.35 ppm (8H total), characteristic of the para-substituted diaryl ether system.

References

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